

Variability in EAE clinical scores with MOG (35-55) peptide

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Compound of Interest

Compound Name: Myelin oligodendrocyte
glycoprotein peptide (35-55),
mouse, rat tfa

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Technical Support Center: MOG (35-55) Peptide-Induced EAE

A Guide for Researchers, Scientists, and Drug Development Professionals

Welcome to the technical support center for Myelin Oligodendrocyte Glycoprotein (MOG) (35-55) peptide-induced Experimental Autoimmune Encephalomyelitis (EAE). This guide is designed to address the common challenges and sources of variability encountered when using this widely adopted model of multiple sclerosis. As Senior Application Scientists, we have compiled field-proven insights and troubleshooting strategies to help you achieve more consistent and reproducible results.

Frequently Asked Questions (FAQs) & Troubleshooting

The induction of EAE using MOG (35-55) is a powerful tool, but its outcomes can be influenced by a multitude of factors.^{[1][2][3]} This section addresses the most common questions and

issues that arise during these experiments.

I. Issues with Disease Induction and Incidence

Question 1: Why are my mice not developing EAE, or why is the incidence rate so low?

Several factors can lead to a complete failure of EAE induction or an unacceptably low incidence rate. Let's break down the most common culprits.

- The MOG (35-55) Peptide:
 - Quality and Purity: The purity of the MOG (35-55) peptide is critical. Impurities or variations in the peptide fraction can significantly impact disease onset and incidence.[\[2\]](#) It is crucial to source high-quality, HPLC-purified peptide from a reputable supplier.
 - Storage and Handling: Peptides are sensitive to degradation. Store lyophilized MOG (35-55) at -20°C or colder. Once reconstituted, aliquot and store at -20°C to avoid repeated freeze-thaw cycles.[\[4\]](#)[\[5\]](#)
- The Emulsion:
 - Improper Emulsification: A stable water-in-oil emulsion is paramount for a sustained immune response. An improper emulsion will lead to rapid clearance of the antigen and a weak or absent T-cell response.[\[5\]](#) The emulsion should be thick and creamy, and a drop should not disperse when placed in water.
 - CFA Preparation: Ensure the Mycobacterium tuberculosis in the Complete Freund's Adjuvant (CFA) is thoroughly suspended.[\[5\]](#) Inadequate suspension will result in inconsistent adjuvant effects.
- The Immunization Procedure:
 - Injection Site and Volume: Subcutaneous injections are typically administered at two sites on the flank or back.[\[4\]](#)[\[6\]](#) Ensure the full intended volume is delivered subcutaneously and not intradermally or intramuscularly.
 - Pertussis Toxin (PTX): PTX is crucial for disrupting the blood-brain barrier, allowing encephalitogenic T-cells to enter the central nervous system (CNS).[\[4\]](#) The dose and

timing of PTX administration are critical.[6][7] Variations in PTX lot potency can also significantly affect EAE development.[1] It is recommended to titrate each new lot of PTX to determine the optimal dose for consistent EAE induction.

Question 2: I'm observing significant variability in the day of onset and peak clinical scores between my mice. What could be the cause?

Variability between individual animals is inherent in the EAE model, but several factors can exacerbate this.

- Animal-Related Factors:
 - Genetics: While C57BL/6 mice are a commonly used strain, there can be substrain differences that influence EAE susceptibility.
 - Age and Sex: The age and sex of the mice can impact disease course.[8] Females often exhibit a more aggressive disease course with earlier onset and higher peak scores.[8] It is crucial to use age and sex-matched animals within an experiment.
 - Microbiome and Housing Conditions: The gut microbiome and overall housing conditions have been shown to play a substantial role in EAE development.[9] Mice kept in conventional housing may show attenuated EAE compared to those in specific pathogen-free (SPF) conditions.[9] Consistency in housing, diet, and handling is key.
- Procedural Inconsistencies:
 - Emulsion Preparation: Even slight variations in the emulsification process between batches can lead to different disease kinetics.
 - Injection Technique: Inconsistent injection volumes or sites can contribute to variability.

II. Issues with Clinical Scoring

Question 3: My clinical scores are inconsistent and subjective. How can I improve the reliability of my scoring?

Consistent and unbiased clinical scoring is fundamental for interpreting EAE data.

- **Standardized Scoring System:** Adopt a clear and detailed scoring system and ensure all personnel involved in scoring are trained on it.[\[10\]](#)[\[11\]](#) A common scale ranges from 0 to 5, with half-point increments for intermediate signs.[\[11\]](#)[\[12\]](#)[\[13\]](#)
- **Blinded Scoring:** The most critical practice to reduce bias is to have the scoring performed by an individual who is blinded to the experimental groups.[\[5\]](#)[\[11\]](#)
- **Daily Monitoring:** Mice should be monitored and scored daily, especially during the expected onset and peak of the disease.[\[6\]](#)[\[12\]](#)
- **Beyond Motor Scores:** In addition to the standard paralysis scoring, consider incorporating other measures such as body weight and body condition score (BCS) for a more comprehensive assessment of animal health.[\[12\]](#)

Clinical Score	Clinical Observation
0	No obvious changes in motor function. Tail is erect with tension when picked up.
0.5	Tip of the tail is limp.
1.0	Limp tail.
1.5	Limp tail and hind leg inhibition.
2.0	Limp tail and weakness of hind legs.
2.5	Limp tail and dragging of one hind leg.
3.0	Limp tail and complete paralysis of both hind legs.
3.5	Limp tail, complete hind leg paralysis, and one front limb is weak.
4.0	Limp tail, complete hind leg and partial front leg paralysis.
4.5	Complete hind and partial front leg paralysis; mouse is unresponsive.
5.0	Moribund or dead.

Table adapted from various sources to provide a general guideline.[11][13][14] Researchers should establish a consistent internal scoring system.

Question 4: Some of my mice are showing atypical EAE symptoms. What does this mean?

Atypical EAE can manifest with symptoms like ataxia, head tilting, or a rolling phenomenon instead of the classic ascending paralysis.[10] This is often associated with increased inflammation in the brain rather than the spinal cord.[10] While interesting, it can complicate the interpretation of results based on standard scoring systems. It's important to note these atypical signs in your records.

Experimental Protocols & Workflows

Protocol 1: Induction of MOG (35-55) EAE in C57BL/6 Mice

This protocol provides a standardized method for inducing chronic EAE.

Materials:

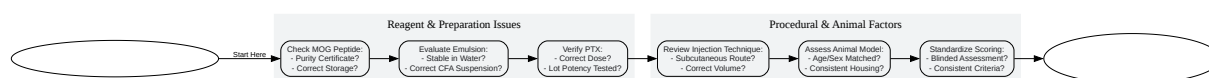
- MOG (35-55) peptide (high purity)
- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis (H37Ra)
- Pertussis toxin (PTX)
- Sterile PBS
- Female C57BL/6 mice (8-12 weeks old)[6]

Procedure:

- Preparation of MOG (35-55) Solution: Reconstitute lyophilized MOG (35-55) peptide in sterile PBS to a final concentration of 2 mg/mL.[4][5]
- Preparation of MOG/CFA Emulsion:
 - In a sterile glass syringe, draw up an equal volume of the MOG (35-55) solution and CFA.

- Connect the MOG/CFA syringe to another sterile glass syringe via a luer-lock connector.
- Forcefully pass the mixture back and forth between the two syringes for at least 10 minutes to create a stable, thick white emulsion.[5]
- To test the emulsion, place a small drop into a beaker of water. A stable emulsion will not disperse.
- Immunization (Day 0):
 - Anesthetize the mice (optional, but can aid in accurate injection).[6]
 - Inject 100 μ L of the MOG/CFA emulsion subcutaneously at two sites on the flank (total of 200 μ L per mouse).[6]
 - Administer PTX (typically 100-200 ng) intraperitoneally (i.p.).[7]
- Second PTX Injection (Day 2):
 - Administer a second dose of PTX i.p.[7]
- Clinical Monitoring:
 - Begin daily monitoring of clinical signs and body weight from day 7 post-immunization.[6]

Troubleshooting Workflow

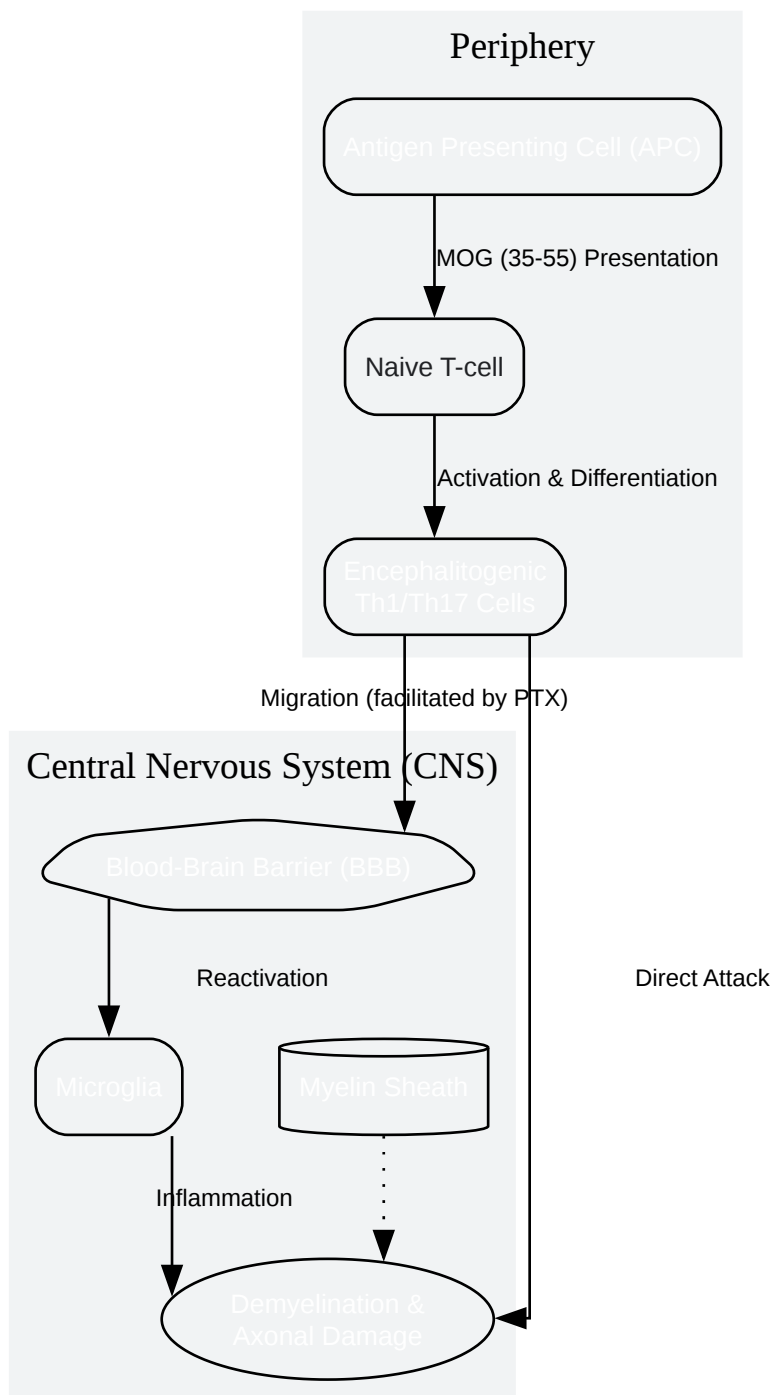


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Caption: A troubleshooting flowchart for low EAE incidence or high variability.

Signaling and Mechanistic Insights

The induction of EAE with MOG (35-55) initiates a well-characterized autoimmune response.



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Caption: Simplified pathway of MOG (35-55)-induced EAE pathogenesis.

This guide provides a starting point for troubleshooting variability in MOG (35-55) induced EAE. For more in-depth information, please consult the references below.

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